An In-Depth Technical Guide to 1,3-Diaminopyrene: Structure, Synthesis, and Applications

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Compound of Interest

Compound Name:	*1,3-Diaminopyrene*
CAS No.:	*92821-64-2*
Cat. No.:	*B1590248*

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Foreword

1,3-Diaminopyrene, a lesser-known isomer of the more extensively studied diaminopyrenes, presents a unique scaffold for chemical exploration. Its distinct substitution pattern on the polycyclic aromatic pyrene core imparts specific electronic and steric properties, making it a valuable building block in materials science and medicinal chemistry. This guide provides a comprehensive overview of **1,3-diaminopyrene**, consolidating its chemical identity, synthetic routes, and potential applications to empower researchers in their scientific endeavors.

Chemical Identity and Physicochemical Properties

1,3-Diaminopyrene is a polycyclic aromatic amine characterized by a pyrene nucleus substituted with two amino groups at the 1 and 3 positions.

Chemical Structure:

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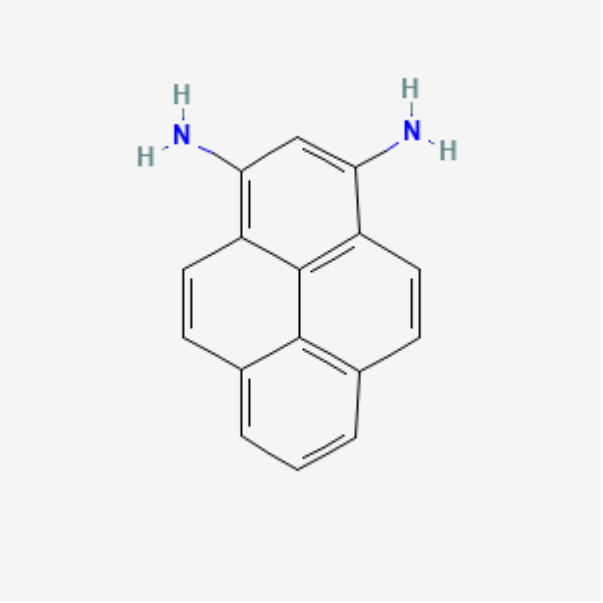

Table 1: Physicochemical Properties of **1,3-Diaminopyrene**

Property	Value	Reference
CAS Number	92821-64-2	[1][2]
Molecular Formula	$C_{16}H_{12}N_2$	[1]
Molecular Weight	232.29 g/mol	[1]
Appearance	Green Solid	[3]
Melting Point	184 °C	[1][3]
Solubility	Soluble in Deuterated Chloroform	[3]
Predicted Boiling Point	511.0 ± 30.0 °C	[3]
Predicted Density	1.394 ± 0.06 g/cm^3	[3]
Predicted pKa	5.07 ± 0.30	[3]

Synthesis of 1,3-Diaminopyrene

The most common and established method for the synthesis of **1,3-diaminopyrene** is through the reduction of its precursor, 1,3-dinitropyrene. This transformation is a critical step as 1,3-

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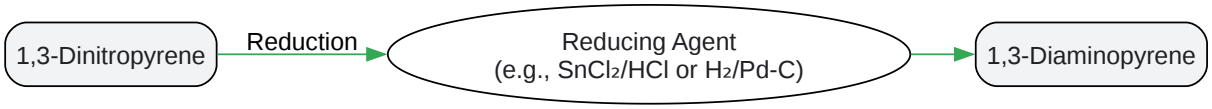
dinitropyrene is a known environmental pollutant and a suspected carcinogen, and its conversion to the diamino form is significant for both chemical synthesis and bioremediation studies.[4][5]

Synthetic Pathway: Reduction of 1,3-Dinitropyrene

The conversion of the nitro groups to amino groups can be achieved through various reducing agents, with catalytic hydrogenation and metal-acid reductions being the most prevalent methods.



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Caption: General reaction scheme for the synthesis of **1,3-diaminopyrene**.

Experimental Protocol: Reduction using Stannous Chloride ($SnCl_2$)

This protocol outlines a common laboratory-scale synthesis of **1,3-diaminopyrene** from 1,3-dinitropyrene using stannous chloride as the reducing agent. This method is often favored for its efficiency and relatively mild reaction conditions.

Materials:

- 1,3-Dinitropyrene
- Stannous chloride dihydrate ($SnCl_2 \cdot 2H_2O$)
- Concentrated hydrochloric acid (HCl)
- Ethanol
- Sodium hydroxide (NaOH) solution

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- Dichloromethane (CH_2Cl_2) or other suitable organic solvent
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)
- Stirring and heating apparatus

Step-by-Step Methodology:

- Dissolution: In a round-bottom flask, dissolve 1,3-dinitropyrene in a suitable solvent such as ethanol.
- Addition of Reducing Agent: To this solution, add an excess of stannous chloride dihydrate dissolved in concentrated hydrochloric acid. The reaction is typically carried out at an elevated temperature.[6]
- Reaction Monitoring: The progress of the reaction can be monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: After completion, cool the reaction mixture to room temperature. Neutralize the excess acid by the slow addition of a concentrated sodium hydroxide solution until the solution is basic. This will precipitate tin salts.
- Extraction: Extract the aqueous mixture with a suitable organic solvent like dichloromethane.
- Drying and Evaporation: Dry the combined organic extracts over an anhydrous drying agent (e.g., $MgSO_4$), filter, and remove the solvent under reduced pressure to obtain the crude **1,3-diaminopyrene**.
- Purification: The crude product can be further purified by column chromatography or recrystallization to yield the pure **1,3-diaminopyrene**.

Note on Causality: The choice of a strong acid like concentrated HCl is crucial as it protonates the nitro groups, making them more susceptible to reduction by the Sn(II) ions. The excess of the reducing agent ensures the complete conversion of both nitro groups to amines.

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Spectroscopic Characterization

Spectroscopic analysis is essential for the unambiguous identification and characterization of **1,3-diaminopyrene**. While specific, dedicated spectra for **1,3-diaminopyrene** are not readily available in public spectral databases, the expected spectral features can be predicted based on its structure and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum of **1,3-diaminopyrene** in a solvent like $CDCl_3$ or DMSO-d_6 is expected to show a complex aromatic region with signals corresponding to the pyrene ring protons. The amino protons would likely appear as a broad singlet, the chemical shift of which would be sensitive to solvent and concentration.[7][8][9]

- ^{13}C NMR: The carbon NMR spectrum will display signals for the 16 carbon atoms of the pyrene core. The carbons bearing the amino groups will be significantly shielded compared to the other aromatic carbons.[7][8][9]

Infrared (IR) Spectroscopy

The IR spectrum, typically recorded as a KBr pellet, would exhibit characteristic absorption bands.[2][10][11][12][13] Key expected vibrational modes include:

- N-H stretching: Two distinct bands in the region of 3300-3500 cm^{-1} corresponding to the symmetric and asymmetric stretching of the primary amine groups.

- Aromatic C-H stretching: Signals above 3000 cm^{-1}.

- C=C stretching: Aromatic ring vibrations in the 1400-1600 cm^{-1} region.

- C-N stretching: Bands in the 1250-1350 cm^{-1} range.

Applications in Research and Development

While specific applications of **1,3-diaminopyrene** are not as extensively documented as other isomers, its unique structure makes it a promising candidate for several areas of research, particularly in the synthesis of novel functional molecules.

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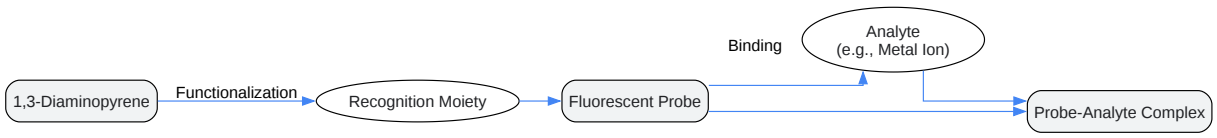
Building Block in Organic Synthesis

1,3-Diaminopyrene serves as a versatile building block for the synthesis of more complex molecular architectures. The two amino groups provide reactive sites for derivatization, allowing for the construction of polymers, macrocycles, and other functional materials.[14][15][16][17] The pyrene core, with its extended π-system, can impart desirable photophysical properties to the resulting molecules.

Precursor for Fluorescent Probes and Molecular Sensors

Pyrene derivatives are well-known for their fluorescent properties, including long fluorescence lifetimes and the formation of excimers. These characteristics make them ideal fluorophores for the development of fluorescent probes and molecular sensors.[18][19] The amino groups of **1,3-diaminopyrene** can be functionalized with specific recognition moieties to create sensors for metal ions, anions, or biologically relevant molecules.[20][21] The binding of an analyte to the recognition site can induce a change in the fluorescence properties of the pyrene core, enabling detection.



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Caption: Conceptual workflow for developing a **1,3-diaminopyrene**-based fluorescent sensor.

Potential in Medicinal Chemistry

Derivatives of various diaminopyrimidines have shown promise as inhibitors of protein kinases, which are important targets in cancer therapy.[22] While the biological activity of **1,3-diaminopyrene** itself is not well-characterized, its scaffold could be explored for the synthesis

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of novel kinase inhibitors or other biologically active compounds.[1][4][23][24] The pyrene moiety can participate in π-stacking interactions within the active sites of biological targets.

Safety and Handling

As with all chemicals, proper safety precautions should be taken when handling **1,3-diaminopyrene**. Based on the available information for similar compounds, it should be considered as a potential irritant to the skin and eyes.[3] It is advisable to work in a well-ventilated area or a fume hood and to wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion and Future Outlook

1,3-Diaminopyrene is a chemically intriguing molecule with untapped potential. While its synthesis via the reduction of 1,3-dinitropyrene is established, further research into optimizing this process and exploring alternative synthetic routes is warranted. The full characterization of its spectroscopic properties is a necessary step to facilitate its broader use. The true value of **1,3-diaminopyrene** likely lies in its application as a versatile building block for the creation of novel materials and biologically active compounds. As the demand for new fluorescent probes and targeted therapeutics continues to grow, the unique structural and electronic features of **1,3-diaminopyrene** make it a compelling candidate for future research and development.

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